

SPhos Pd G4: A Technical Guide for Advanced Cross-Coupling Reactions

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Compound of Interest

Compound Name: SPhos Pd G4

Cat. No.: B12055538

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **SPhos Pd G4**, a fourth-generation palladium precatalyst widely utilized in modern organic synthesis. This document will cover its fundamental properties, core applications in cross-coupling reactions, and detailed mechanistic insights. The information is tailored for professionals in chemical research and drug development who leverage catalytic C-C and C-N bond formation methodologies.

Core Properties of SPhos Pd G4

SPhos Pd G4, also known by its systematic name (Methanesulfonato-κO)[2'-(methylamino)-2-biphenyl]palladium - dicyclohexyl(2',6'-dimethoxy-2-biphenyl)phosphine, is a highly stable and efficient precatalyst. Its key physical and chemical properties are summarized below.

Property	Value
CAS Number	1599466-87-1[1][2][3][4]
Molecular Formula	C ₄₀ H ₅₀ NO ₅ PPdS[1][2][4]
Molecular Weight	794.29 g/mol [1][2][3]
Appearance	Off-white to tan powder[4]
Purity	Typically ≥95-98%[1][2]
Synonyms	SPhos Palladacycle Gen. 4, Methanesulfonato(2-Dicyclohexylphosphino- 2',6'-dimethoxybiphenyl)(2'-methylamino-1,1'- biphenyl-2-yl)palladium(II)[2][4]

Applications in Cross-Coupling Chemistry

SPhos Pd G4 is a versatile catalyst for a variety of palladium-catalyzed cross-coupling reactions, which are foundational in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. Its high reactivity and stability make it suitable for a broad range of substrates.

Key Reaction Types:

- Buchwald-Hartwig Amination: Formation of C-N bonds by coupling amines with aryl halides or pseudohalides.[5]
- Suzuki-Miyaura Coupling: Formation of C-C bonds by coupling organoboron compounds with aryl or vinyl halides/triflates.[5]
- Heck Reaction: Vinylation of aryl halides.[5]
- Sonogashira Coupling: Coupling of terminal alkynes with aryl or vinyl halides.[5]
- Negishi Coupling: Coupling of organozinc compounds with organic halides.[5]
- Stille Coupling: Coupling of organotin compounds with organic halides.[5]

- Hiyama Coupling: Coupling of organosilicon compounds with organic halides.[5]

Mechanistic Insights: Catalytic Cycles

The efficacy of **SPhos Pd G4** stems from the properties of the SPhos ligand, which is a bulky and electron-rich biaryl monophosphine. This ligand facilitates the key steps in the catalytic cycle: oxidative addition, transmetalation (for Suzuki-Miyaura) or amine coordination/deprotonation (for Buchwald-Hartwig), and reductive elimination.

Buchwald-Hartwig Amination Catalytic Cycle

The Buchwald-Hartwig amination reaction is a powerful method for the synthesis of arylamines. The generally accepted catalytic cycle, facilitated by a Pd-SPhos complex, is depicted below.

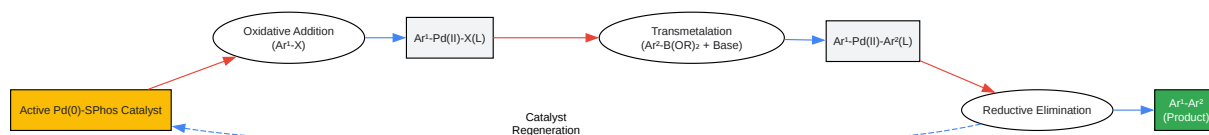


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Caption: Catalytic cycle for the Buchwald-Hartwig amination.

Suzuki-Miyaura Coupling Catalytic Cycle

The Suzuki-Miyaura coupling is a cornerstone of C-C bond formation in modern organic synthesis. The catalytic cycle involves the following key steps, facilitated by the Pd-SPhos complex.



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Caption: Catalytic cycle for the Suzuki-Miyaura coupling.

Experimental Protocols

Detailed experimental procedures are crucial for reproducible and high-yielding synthetic outcomes. Below is a representative protocol for a Suzuki-Miyaura coupling reaction using a system analogous to **SPhos Pd G4**, which can be adapted by a skilled chemist.

Representative Suzuki-Miyaura Coupling Protocol

This protocol is based on the coupling of an aryl bromide with a boronic acid.

Parameter	Details
Reactants	Aryl Halide (1.0 equiv), Boronic Acid (1.2-1.5 equiv)
Catalyst	SPhos Pd G4 (0.1 - 2 mol%)
Base	K ₃ PO ₄ or Cs ₂ CO ₃ (2.0-3.0 equiv)
Solvent	Toluene, Dioxane, or THF (often with water as a co-solvent)
Temperature	Room Temperature to 110 °C
Atmosphere	Inert (Nitrogen or Argon)

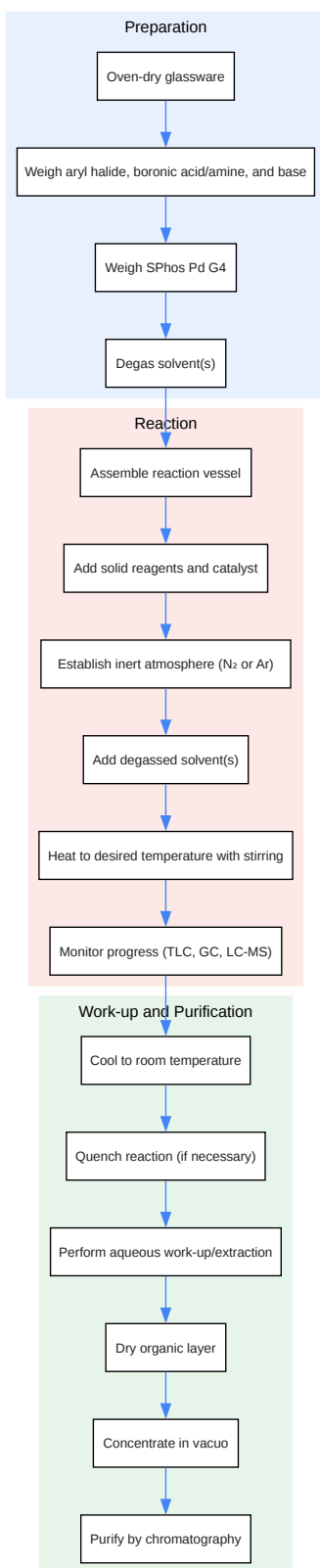
Step-by-Step Procedure:

- **Reaction Setup:** To an oven-dried reaction vessel equipped with a magnetic stir bar, add the aryl halide, boronic acid, base, and **SPhos Pd G4** precatalyst.
- **Inert Atmosphere:** Seal the vessel and purge with an inert gas (e.g., nitrogen or argon) for 5-10 minutes.
- **Solvent Addition:** Add the degassed solvent(s) via syringe.

- Reaction: Heat the reaction mixture to the desired temperature with vigorous stirring.
- Monitoring: Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Work-up: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography.

Logical Workflow for Reaction Setup and Execution

The following diagram illustrates a typical workflow for setting up and performing a cross-coupling reaction using **SPhos Pd G4**.



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Caption: General workflow for a cross-coupling reaction.

This guide provides essential technical information on **SPhos Pd G4** for researchers and professionals in drug development and chemical synthesis. For specific applications, optimization of the reaction conditions may be necessary to achieve the desired outcome. Always consult relevant safety data sheets and perform reactions in a well-ventilated fume hood.

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